

4,4'-Diaminobenzanilide chemical properties and structure

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Compound of Interest

Compound Name: 4,4'-Diaminobenzanilide

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4,4'-Diaminobenzanilide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, structure, and synthesis of **4,4'-Diaminobenzanilide**, a key intermediate in the synthesis of dyes, high-performance polymers, and potential pharmaceutical compounds.^{[1][2]}

Chemical Structure and Identification

4,4'-Diaminobenzanilide is an aromatic amide containing two amine functional groups. Its structure consists of a 4-aminobenzoyl group attached to a 4-aminophenyl amine.

Systematic IUPAC Name: 4-amino-N-(4-aminophenyl)benzamide^[3]

Structure:

Caption: Chemical structure of **4,4'-Diaminobenzanilide**.

Physicochemical Properties

A summary of the key physicochemical properties of **4,4'-Diaminobenzanilide** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₃ N ₃ O	[4][5]
Molecular Weight	227.27 g/mol	[4]
Appearance	White to light yellow or brown powder/solid.[3]	[3]
Melting Point	203-207 °C	[5]
Boiling Point (Predicted)	384.0 ± 27.0 °C at 760 mmHg	[5]
Density (Predicted)	1.314 ± 0.06 g/cm ³	[5]
Water Solubility	Limited/Practically insoluble.	[3][6]
Solubility in Organic Solvents	Good solubility.	[6]
pKa (Predicted)	13.99 ± 0.70	[3]

Spectroscopic Data

Spectroscopy	Data	Reference
¹ H NMR	Spectral data available.	[3][7]
¹³ C NMR	Spectral data available.	[3][8]
IR (Infrared)	KBr Wafer technique. Spectral data available.	[3][9][10]
Mass Spectrometry	Spectral data available.	[3]

Experimental Protocols

The most common and well-documented method for the synthesis of **4,4'-Diaminobenzanilide** is the reduction of 4,4'-dinitrobenzanilide. Below are two detailed experimental protocols.

Protocol 1: Catalytic Hydrogenation

This protocol describes the synthesis of electronic-grade **4,4'-Diaminobenzanilide** via catalytic hydrogenation of 4,4'-dinitrobenzanilide.[2][11]

Step 1: Hydrogenation of 4,4'-Dinitrobenzanilide

- To a high-pressure autoclave, add 30 g of 4,4'-dinitrobenzanilide, 150 mL of N,N-dimethylformamide (DMF), and 0.8 g of 3 wt% palladium on activated carbon catalyst.[\[11\]](#)
- Seal the autoclave and purge with hydrogen gas.
- Pressurize the autoclave with hydrogen to 0.8 ± 0.1 MPa.[\[11\]](#)
- Heat the reaction mixture to 100 ± 1 °C with stirring.[\[11\]](#)
- Maintain these conditions until the reaction is complete, monitoring by a suitable method (e.g., TLC or HPLC).
- After the reaction is complete, cool the autoclave to room temperature and carefully vent the hydrogen gas.
- Filter the reaction mixture to remove the palladium catalyst.
- Evaporate the solvent (DMF) from the filtrate under vacuum to obtain crude **4,4'-diaminobenzanilide**.[\[11\]](#)

Step 2: Purification of **4,4'-Diaminobenzanilide**

- Transfer the crude **4,4'-diaminobenzanilide** to a clean autoclave.
- Add 100 g of n-butanol and 0.96 g of activated carbon to the autoclave.[\[11\]](#)
- Purge the autoclave with nitrogen gas three times to ensure an inert atmosphere.
- Heat the mixture to 135 ± 1 °C and stir for 20 minutes.[\[11\]](#)
- Filter the hot solution under nitrogen protection to remove the activated carbon.
- Cool the filtrate to 25 ± 1 °C to allow for crystallization of the product.[\[11\]](#)
- Collect the crystalline product by filtration.

- Dry the purified **4,4'-diaminobenzanilide** to obtain a white crystalline powder. This protocol reports a yield of 96.1% and a purity of 99.7% (HPLC).[\[11\]](#)

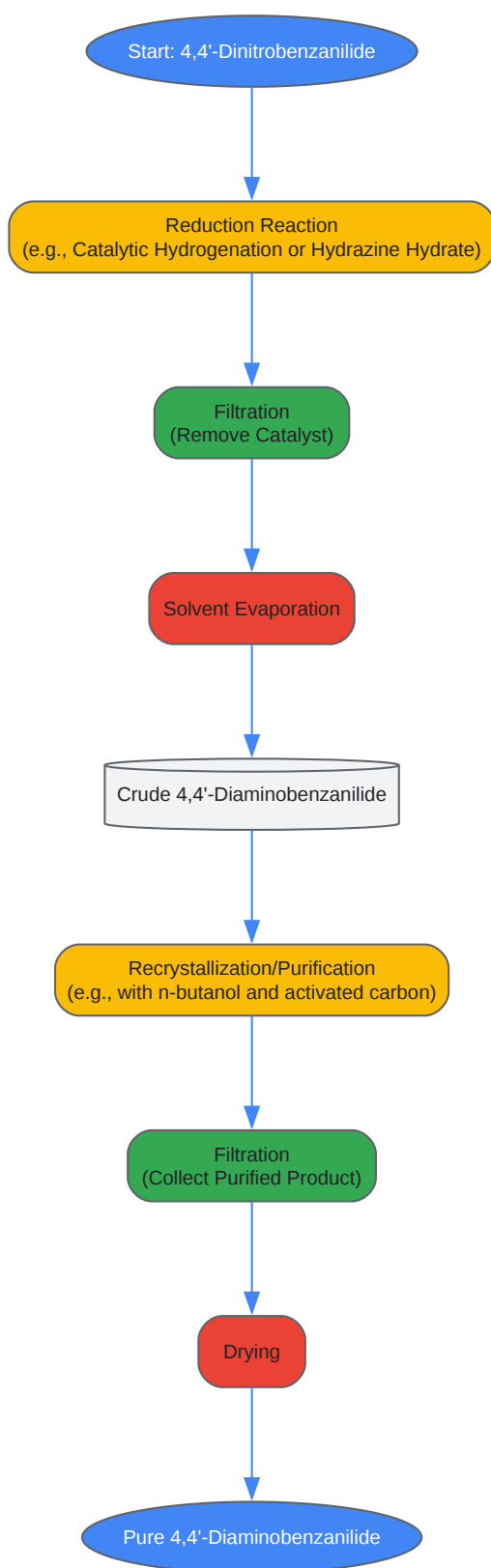
Protocol 2: Reduction with Hydrazine Hydrate

This protocol provides an alternative, cost-effective method using hydrazine hydrate with a graphite or carbon black catalyst.[\[12\]](#)

- To a round-bottom flask equipped with a reflux condenser, add 28.7 g of 4,4'-dinitrobenzanilide and 20 mL of hydrazine hydrate (99-100%).[\[12\]](#)
- To this mixture, add 100 mL of dry ethyl alcohol and 30 g of carbon black (or graphite).[\[12\]](#)
- Heat the mixture to reflux (approximately 80 °C) for 7 hours.[\[12\]](#)
- Monitor the reaction progress by Thin Layer Chromatography (TLC) using a benzene-ethyl acetate (1:1) solvent system.[\[12\]](#)
- Once the reaction is complete, filter the hot solution to remove the catalyst.[\[12\]](#)
- Recover the solvent from the filtrate using a rotary evaporator.[\[12\]](#)
- The resulting solid is **4,4'-diaminobenzanilide**. This method reports a yield of up to 92%.[\[12\]](#)

Synthesis and Purification Workflow

The following diagram illustrates the general workflow for the synthesis and purification of **4,4'-Diaminobenzanilide**.



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Caption: General workflow for the synthesis and purification of **4,4'-Diaminobenzanilide**.

Safety and Handling

4,4'-Diaminobenzanilide is considered a hazardous substance.[3] Appropriate safety precautions should be taken during handling and storage.

- Hazard Codes: Xi (Irritant)[13]
- Risk Statements: R36/37/38 (Irritating to eyes, respiratory system and skin)[13]
- Safety Statements: S26 (In case of contact with eyes, rinse immediately with plenty of water and seek medical advice), S36 (Wear suitable protective clothing)[13]
- GHS Hazard Statements:
 - H302: Harmful if swallowed[3]
 - H315: Causes skin irritation[3]
 - H319: Causes serious eye irritation[3]
 - H335: May cause respiratory irritation[3]

Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[1] Use in a well-ventilated area.[1]

Storage: Keep in a dark place, under an inert atmosphere, at room temperature.[3]

Incompatibilities: Avoid contact with strong oxidizing agents, acids, and peroxides.[3]

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